

Comprehensive literature review of N,N'-diphenylpyridine-2,6-diamine

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Compound of Interest

Compound Name: *N,N'*-diphenylpyridine-2,6-diamine

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An In-depth Technical Guide to N,N'-diphenylpyridine-2,6-diamine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-diphenylpyridine-2,6-diamine, also known as 2,6-dianilinopyridine, is a substituted aromatic diamine built on a central pyridine scaffold. This core structure is of significant interest in medicinal chemistry and materials science due to the versatile coordination properties of the pyridine nitrogen and the two secondary amine groups, as well as the potential for diverse biological activities inherent to the diphenylamine and pyridine moieties. Pyridine and its derivatives are prevalent in a wide array of pharmaceuticals, exhibiting antimicrobial, antiviral, anticancer, and anti-inflammatory properties. This comprehensive review consolidates the available scientific literature on **N,N'-diphenylpyridine-2,6-diamine**, covering its synthesis, chemical and physical properties, and potential applications, with a focus on providing actionable data and protocols for researchers.

Chemical and Physical Properties

While specific experimental data for **N,N'-diphenylpyridine-2,6-diamine** is not extensively reported in the literature, its fundamental properties can be derived from chemical databases and comparison with structurally related compounds.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₅ N ₃	--INVALID-LINK--[1]
Molecular Weight	261.33 g/mol	--INVALID-LINK--[2]
CAS Number	5051-97-8	--INVALID-LINK--[3]
Appearance	Not explicitly reported; likely a solid at room temperature.	Inferred
Melting Point	Not explicitly reported. For comparison, the related 2,6-diphenylpyridine has a melting point of 77-87 °C.[4]	-
Solubility	Not explicitly reported. Expected to be soluble in common organic solvents.	Inferred

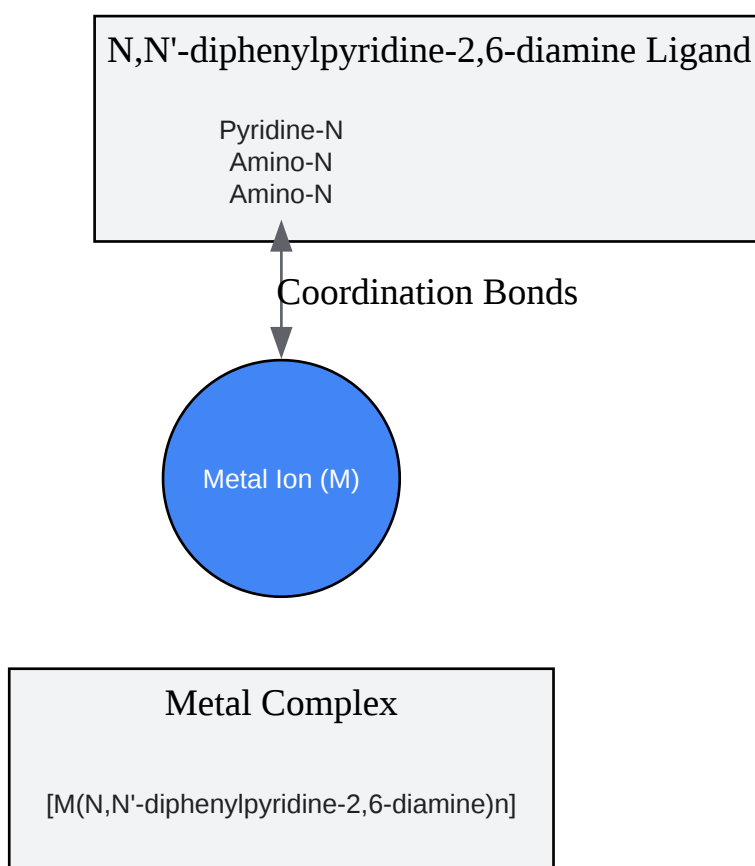
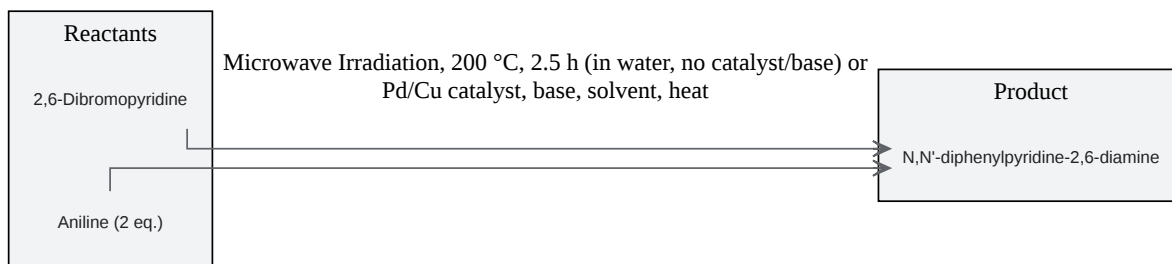
Synthesis of N,N'-diphenylpyridine-2,6-diamine

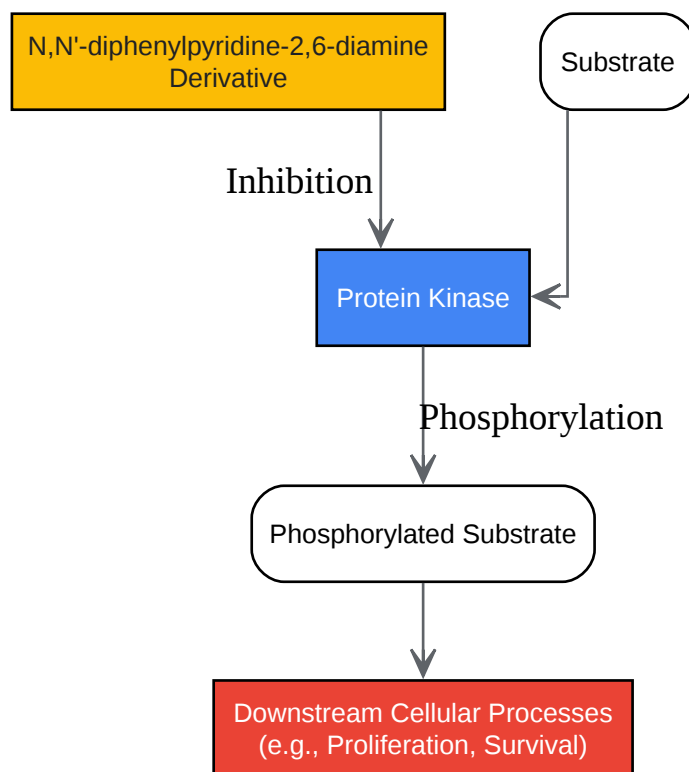
The synthesis of **N,N'-diphenylpyridine-2,6-diamine** is not widely detailed in the literature with a specific, step-by-step protocol. However, based on established methods for the amination of aryl halides, a plausible and efficient synthetic route involves the double nucleophilic substitution of a 2,6-dihalopyridine with aniline. The two primary methods for this transformation are the Buchwald-Hartwig amination and the Ullmann condensation.

Experimental Protocol: Synthesis via Diamination of 2,6-Dihalopyridine

This protocol is a generalized procedure based on the successful di-amination of 2,6-dibromopyridine with aniline, which has been reported to proceed efficiently.

Reaction Scheme:





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References

- 1. N,N'-diphenylpyridine-2,6-diamine | C₁₇H₁₅N₃ | CID 1311254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-N,6-N-diphenylpyridine-2,6-diamine | CAS#:5051-97-8 | Chemsrcc [chemsrc.com]
- 3. Page loading... [guidechem.com]
- 4. B25179.14 [thermofisher.com]
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